

5-(Methoxymethoxy)-1-benzothiophene: Strategic Intermediate for C2-Functionalization

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Compound of Interest

Compound Name: 5-(Methoxymethoxy)-1-benzothiophene

CAS No.: 402714-35-6

Cat. No.: B14233559

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Executive Summary

5-(Methoxymethoxy)-1-benzothiophene is a specialized synthetic intermediate utilized primarily in the development of benzothiophene-based pharmaceuticals, including 5-lipoxygenase inhibitors (e.g., Zileuton analogs) and selective estrogen receptor modulators (SERMs). Structurally, it consists of a benzothiophene core protected at the 5-hydroxyl position by a methoxymethyl (MOM) ether.

This molecule's value lies in its orthogonal reactivity: the MOM group masks the acidic phenol, enabling the use of strong organometallic reagents (e.g., n-butyllithium) to selectively functionalize the C2 position. This guide details its synthesis, electronic properties, and role as a "masked" scaffold for divergent library synthesis.

Structural Analysis & Chemical Properties

1.1 Molecular Architecture

- Core Scaffold: 1-Benzothiophene (Thianaphthene). A bicyclic system where a benzene ring is fused to the [b] face of a thiophene ring.[1]

- Substituent: A methoxymethoxy (MOM) group at the C5 position.
 - Structure:
 - Function: Acetal-based protecting group.
- Electronic Character:
 - Benzene Ring: Activated by the electron-donating oxygen at C5. The MOM group exerts a (mesomeric) effect, increasing electron density at C4 and C6.
 - Thiophene Ring: The sulfur atom is electron-donating by resonance but withdrawing by induction. The C2 proton is the most acidic (), making it the site of kinetic deprotonation.

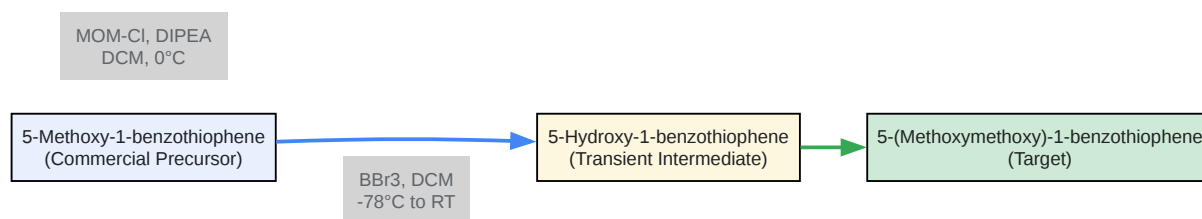
1.2 Physical Properties

- Molecular Formula:
- Molecular Weight: 194.25 g/mol
- Appearance: Typically a viscous, pale yellow oil or low-melting solid (depending on purity).
- Solubility: Highly soluble in organic solvents (DCM, THF, Ethyl Acetate); insoluble in water.
- Stability: Stable to basic conditions (NaOH, NaH, n-BuLi) and oxidizing agents. Labile to aqueous acids (HCl, TFA) and Lewis acids (e.g.,).

Synthesis & Preparation

The synthesis typically proceeds from 5-hydroxy-1-benzothiophene. As 5-hydroxybenzothiophene is susceptible to oxidation, the MOM protection is often performed immediately following demethylation of the commercially available 5-methoxy-1-benzothiophene.

2.1 Synthetic Pathway (Graphviz Visualization)



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Figure 1: Two-step synthesis from commercial 5-methoxybenzothiophene involving demethylation followed by MOM protection.

2.2 Detailed Protocol: MOM Protection

Objective: Protect the C5-phenol to prevent quenching of organolithium reagents in subsequent steps.

- Reagents: 5-Hydroxy-1-benzothiophene (1.0 eq), Chloromethyl methyl ether (MOM-Cl, 1.2 eq),
-Diisopropylethylamine (DIPEA, 1.5 eq).
- Solvent: Anhydrous Dichloromethane (DCM).
- Procedure:
 - Dissolve 5-hydroxy-1-benzothiophene in anhydrous DCM under an inert atmosphere ().
 - Cool the solution to 0°C in an ice bath.
 - Add DIPEA dropwise. Note: DIPEA is preferred over NaH for scale-up to avoid hydrogen gas evolution.
 - Slowly add MOM-Cl via syringe. Safety Warning: MOM-Cl is a known carcinogen; use extreme caution and a fume hood.

- Allow the mixture to warm to room temperature and stir for 2-4 hours.
- Quench: Add saturated solution.
- Workup: Extract with DCM, dry over , and concentrate.
- Purification: Flash column chromatography (Hexanes/EtOAc 9:1).

Reactivity Profile

The strategic value of **5-(Methoxymethoxy)-1-benzothiophene** is its ability to undergo directed lithiation without interference from the phenol.

3.1 C2-Selective Lithiation

The proton at C2 is the most acidic site on the benzothiophene ring. Treatment with n-butyllithium (n-BuLi) generates the C2-lithio species. The MOM group is stable under these conditions.

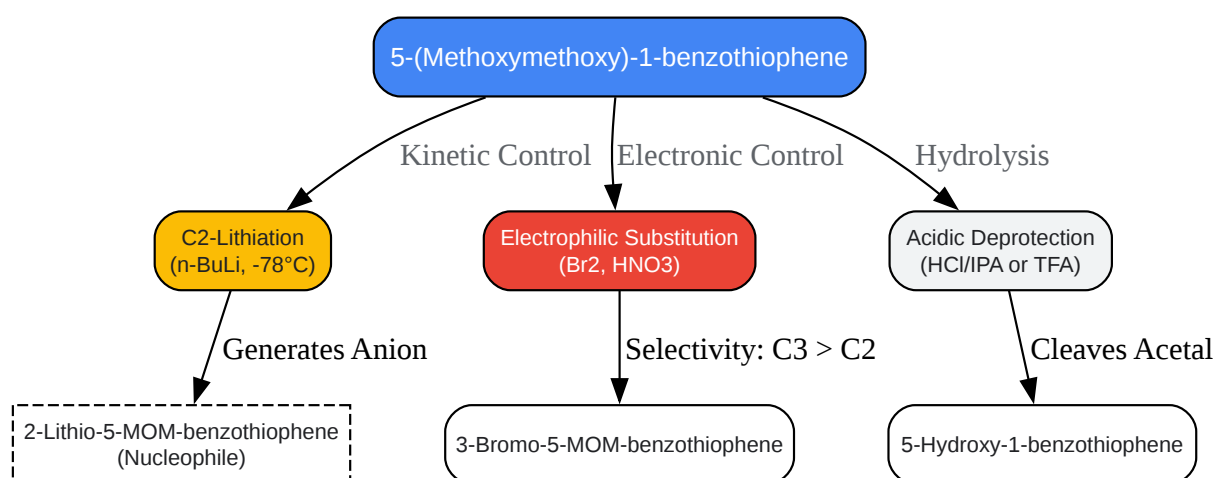
- Mechanism: Kinetic deprotonation.[\[2\]](#)
- Conditions: n-BuLi (1.1 eq), THF, -78°C.
- Trapping: The resulting anion can be trapped with diverse electrophiles:
 - DMF
 - C2-Aldehyde (Precursor to Zileuton analogs).
 - C2-Iodide (Precursor for Suzuki/Sonogashira couplings).
 - C2-Carboxylic Acid.

3.2 Electrophilic Aromatic Substitution (EAS)

Unlike lithiation, EAS is controlled by the stability of the cationic intermediate (Wheland intermediate).

- **Regioselectivity:** The reaction occurs preferentially at C3.
- **Reasoning:** Attack at C3 allows the positive charge to be delocalized by the sulfur atom without disrupting the aromaticity of the fused benzene ring. Attack at C2 would force the cation into the benzene ring, breaking its aromaticity.
- **5-OMOM Effect:** While the 5-alkoxy group activates the benzene ring, the heterocyclic ring (thiophene) remains more reactive toward electrophiles (e.g., bromination, nitration).

3.3 Reactivity Map (Graphviz Visualization)



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Figure 2: Divergent reactivity profile showing C2-lithiation (kinetic) vs. C3-substitution (thermodynamic/electronic) and deprotection.

Applications in Drug Discovery

4.1 5-Lipoxygenase (5-LO) Inhibitors

The 5-hydroxybenzothiophene scaffold is a critical pharmacophore in 5-LO inhibitors, such as Zileuton.

- **Role:** The benzothiophene ring mimics the arachidonic acid substrate.

- **Synthesis Utility:** To synthesize Zileuton analogs with C2-side chains (e.g., urea derivatives), the 5-hydroxyl must be protected during the attachment of the side chain. The MOM group is ideal because it withstands the basic conditions of alkylation but is easily removed in the final step.

4.2 Tubulin Polymerization Inhibitors

Derivatives such as 3-(3,4,5-trimethoxybenzoyl)-5-hydroxybenzothiophene have shown potent cytotoxicity against cancer cell lines.

- **Synthesis:** The 5-MOM intermediate allows for the Friedel-Crafts acylation at C3 (introducing the benzoyl group) without competitive acylation of the phenol oxygen.

Experimental Protocol: C2-Formylation

Context: Converting **5-(Methoxymethoxy)-1-benzothiophene** to 5-(methoxymethoxy)benzo[b]thiophene-2-carbaldehyde.

- **Setup:** Flame-dried round-bottom flask, argon atmosphere.
- **Solvent:** Anhydrous THF (0.2 M concentration).
- **Cooling:** Cool substrate solution to -78°C (Dry ice/Acetone).
- **Lithiation:** Add n-BuLi (1.1 eq, 2.5 M in hexanes) dropwise over 10 minutes.
 - **Observation:** Solution may turn yellow/orange indicating anion formation.
 - **Time:** Stir at -78°C for 45 minutes.
- **Trapping:** Add anhydrous DMF (3.0 eq) in one portion.
- **Warming:** Allow to warm to 0°C over 1 hour.
- **Quench:** Add 1M HCl (aq). Note: Brief exposure to dilute acid at 0°C will quench the alkoxide but usually leaves the MOM group intact if done quickly. For full deprotection, heat with concentrated acid.
- **Result:** Yields the C2-aldehyde, ready for reductive amination or Wittig reactions.

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